

Physical properties of propan-2-yl 2-hydroxybenzoate

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Compound of Interest

Compound Name: *Isopropyl salicylate*

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An In-depth Technical Guide on the Physical Properties of Propan-2-yl 2-hydroxybenzoate

Introduction

Propan-2-yl 2-hydroxybenzoate, commonly known as **isopropyl salicylate**, is an organic ester formed from the condensation of salicylic acid and isopropyl alcohol.[1][2] It is a colorless to very slightly yellow liquid recognized for its characteristic "green," vegetal, and floral odor.[3][4][5] This compound finds its primary applications in the fragrance and cosmetic industries as a scent ingredient in perfumes, lotions, and other personal care products.[2] For researchers, scientists, and professionals in drug development, a thorough understanding of its physical properties is crucial for formulation, quality control, and safety assessment. This guide provides a detailed overview of the key physical characteristics of **isopropyl salicylate**, methodologies for their determination, and a workflow for its synthesis and purification.

Quantitative Physical Properties

The physical properties of propan-2-yl 2-hydroxybenzoate are summarized in the table below. These values have been compiled from various chemical databases and scientific literature to provide a comprehensive and comparative overview.

Physical Property	Value	Conditions
Molecular Formula	C ₁₀ H ₁₂ O ₃	
Molecular Weight	180.20 g/mol	
Appearance	Clear, colorless to very slightly yellow liquid	
Boiling Point	237-238 °C	@ 760 mmHg
122 °C	@ 18 mmHg	
Density	1.06 - 1.09 g/cm ³	@ 20-25 °C
Refractive Index	1.5085 - 1.5115	@ 20 °C
Flash Point	96.11 °C (205 °F)	Closed Cup
Vapor Pressure	0.024 mmHg	@ 25 °C (estimated)
Solubility	Sparingly soluble in water	
Soluble in alcohol and oils		
Slightly soluble in chloroform and ethyl acetate		
logP (o/w)	3.386	(estimated)
pKa	8.37 ± 0.30	(Predicted)

Experimental Protocols

The accurate determination of the physical properties of propan-2-yl 2-hydroxybenzoate necessitates a pure sample. The following section outlines the experimental protocols for its synthesis and the subsequent measurement of its key physical characteristics.

Synthesis of Propan-2-yl 2-hydroxybenzoate via Fischer Esterification

Propan-2-yl 2-hydroxybenzoate is typically synthesized through the Fischer esterification of salicylic acid with isopropanol, using a strong acid catalyst such as sulfuric acid.[6]

Materials:

- Salicylic acid
- Isopropanol (propan-2-ol)
- Concentrated sulfuric acid
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Distilled water

Procedure:

- In a round-bottom flask, combine salicylic acid and an excess of isopropanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Set up the apparatus for reflux and heat the mixture for a specified duration (e.g., 1.5-4 hours) to allow the esterification to proceed.[6]
- After cooling, transfer the reaction mixture to a separatory funnel.
- Wash the mixture with distilled water to remove the excess isopropanol and sulfuric acid.
- Neutralize any remaining acid by washing with a saturated sodium bicarbonate solution until effervescence ceases. This will also remove unreacted salicylic acid.[6]
- Separate the organic layer, which contains the crude **isopropyl salicylate**.
- Dry the organic layer over anhydrous magnesium sulfate and then filter.
- Purify the crude ester by vacuum distillation to obtain pure propan-2-yl 2-hydroxybenzoate.
[3][4]

Determination of Physical Properties

Boiling Point: The boiling point is determined during the final purification step of vacuum distillation. By recording the temperature at which the liquid boils under a specific, reduced pressure, the boiling point can be accurately measured.[3][4] The boiling point at atmospheric pressure can be extrapolated from this data.

Density: The density of the purified liquid ester is measured using a pycnometer or a digital density meter at a controlled temperature (e.g., 20°C). The mass of a known volume of the substance is determined, and the density is calculated.[3][7]

Refractive Index: The refractive index is measured using a refractometer, typically an Abbé refractometer. A few drops of the purified liquid are placed on the prism, and the refractive index is read at a specified temperature (e.g., 20°C) and wavelength (usually the sodium D-line, 589 nm).[3][8]

Flash Point: The flash point is determined using a closed-cup flash-point tester. The sample is heated at a controlled rate, and an ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which the vapors ignite.[5][9]

Solubility: The solubility is determined by adding a small amount of propan-2-yl 2-hydroxybenzoate to various solvents (water, ethanol, oils, etc.) in test tubes.[1][4] The mixture is agitated, and the solubility is observed qualitatively (e.g., soluble, sparingly soluble, insoluble). For quantitative measurement, a saturated solution is prepared, and the concentration of the dissolved ester is determined.

Visualizations

The following diagram illustrates the experimental workflow for the synthesis and purification of propan-2-yl 2-hydroxybenzoate.



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Caption: Synthesis and Purification Workflow for Propan-2-yl 2-hydroxybenzoate.

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